

Application Notes and Protocols for the Quantification of 5-Hydroxyisophthalamide

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Compound of Interest

Compound Name: 5-Hydroxyisophthalamide

CAS No.: 68052-43-7

Cat. No.: B1294709

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Introduction

5-Hydroxyisophthalamide is an aromatic diamide featuring a hydroxyl group, a structure that lends itself to various analytical quantification methods. Its analysis is crucial in pharmaceutical development, quality control, and metabolic studies. This document provides detailed application notes and protocols for the quantification of **5-Hydroxyisophthalamide** using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). These methods are designed to be robust, accurate, and precise for the analysis of **5-Hydroxyisophthalamide** in various matrices.

While specific quantitative data for **5-Hydroxyisophthalamide** is not extensively available in public literature, the protocols provided herein are based on established methods for structurally similar compounds, such as isophthalamide and hydroxybenzoic acids.^{[1][2][3][4][5][6]}

Physicochemical Properties and Analytical Considerations

The structure of **5-Hydroxyisophthalamide**, with its aromatic ring, hydroxyl, and two amide functional groups, dictates its analytical behavior. The phenolic hydroxyl group provides a chromophore suitable for UV detection and a site for ionization in mass spectrometry. The amide groups and the hydroxyl group contribute to the molecule's polarity, influencing its retention in reversed-phase chromatography. These properties are key to developing effective separation and detection methods.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely accessible and robust technique for the quantification of aromatic compounds. This method is suitable for assay and purity analysis in bulk drug substances and pharmaceutical formulations.

Experimental Protocol: HPLC-UV

1. Instrumentation:

- HPLC system with a quaternary or binary pump
- Autosampler
- Column thermostat
- UV-Vis or Photodiode Array (PDA) detector

2. Materials and Reagents:

- **5-Hydroxyisophthalamide** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)

- Water (HPLC grade or ultrapure)
- Formic acid or Phosphoric acid (analytical grade)
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Syringe filters (0.22 µm or 0.45 µm)

3. Chromatographic Conditions:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	A: 0.1% Formic acid in Water B: Acetonitrile
Gradient	0-15 min: 10-90% B 15-20 min: 90% B 20-21 min: 90-10% B 21-25 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	Estimated at 230-240 nm (to be determined by scanning the UV spectrum of 5-Hydroxyisophthalamide)

4. Standard and Sample Preparation:

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **5-Hydroxyisophthalamide** reference standard and dissolve in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the stock solution with the mobile phase (initial conditions) to concentrations ranging from 1 µg/mL to 100 µg/mL.

- Sample Preparation: Dissolve the sample containing **5-Hydroxyisophthalamide** in methanol to achieve a concentration within the calibration range. Filter the final solution through a 0.45 µm syringe filter before injection.

5. Method Validation Parameters (Hypothetical Data):

Parameter	Result
Linearity (R ²)	> 0.999
Range	1 - 100 µg/mL
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	< 2.0%

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers superior sensitivity and selectivity, making it the method of choice for quantifying low levels of **5-Hydroxyisophthalamide** in complex biological matrices such as plasma, urine, or tissue homogenates.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocol: LC-MS/MS

1. Instrumentation:

- UHPLC or HPLC system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

2. Materials and Reagents:

- **5-Hydroxyisophthalamide** reference standard

- Stable isotope-labeled internal standard (IS) for **5-Hydroxyisophthalamide** (if available) or a structurally similar compound.
- Acetonitrile and Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Reagents for sample extraction (e.g., protein precipitation, solid-phase extraction).

3. Chromatographic Conditions:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm particle size)
Mobile Phase	A: 0.1% Formic acid in Water B: 0.1% Formic acid in Acetonitrile
Gradient	0-5 min: 5-95% B 5-6 min: 95% B 6-6.1 min: 95-5% B 6.1-8 min: 5% B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

4. Mass Spectrometer Conditions:

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive or Negative (to be optimized)
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	To be determined by infusing a standard solution of 5-Hydroxyisophthalamide. Hypothetical transitions: Precursor Ion (Q1) -> Product Ion (Q3)
Source Temperature	To be optimized (e.g., 500 °C)
IonSpray Voltage	To be optimized (e.g., 5500 V)

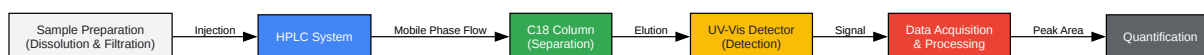
5. Sample Preparation (Protein Precipitation for Plasma):

- To 100 µL of plasma sample, add 20 µL of internal standard solution.
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.
- Inject into the LC-MS/MS system.

6. Method Validation Parameters (Hypothetical Data):

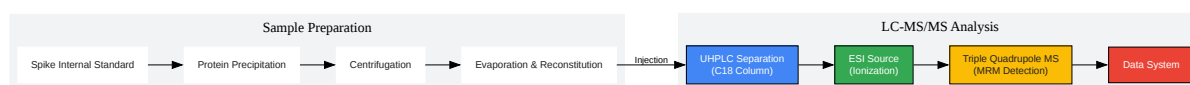
Parameter	Result
Linearity (R^2)	> 0.995
Range	0.1 - 100 ng/mL
Limit of Detection (LOD)	0.03 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Accuracy (% Recovery)	85.0 - 115.0%
Precision (% RSD)	< 15.0%

Visualizations



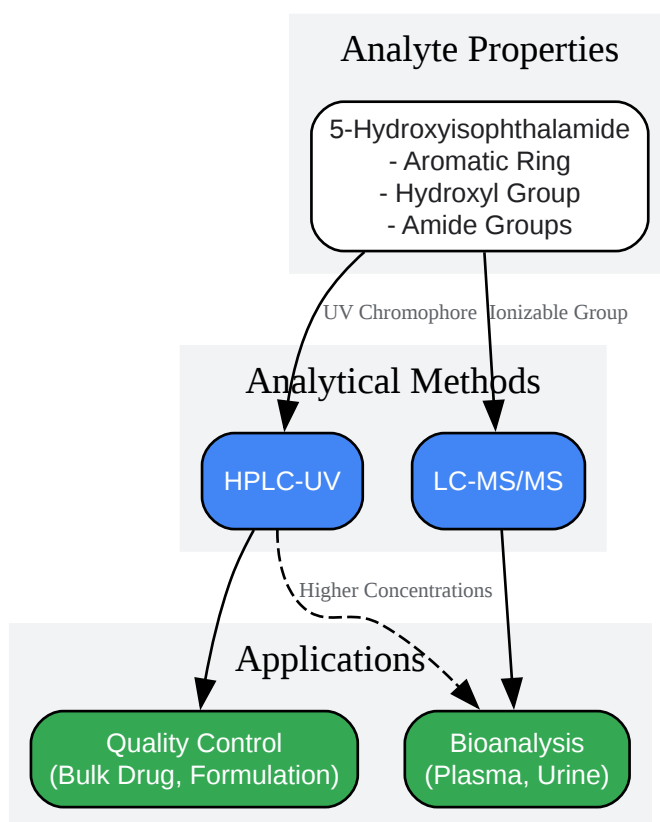
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Caption: Workflow for HPLC-UV analysis of **5-Hydroxyisophthalamide**.



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Caption: Workflow for LC-MS/MS analysis of **5-Hydroxyisophthalamide** in biological matrices.



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Caption: Relationship between analyte properties, analytical methods, and applications.

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